

Solubility of Tris(3,5-dimethylphenyl)phosphine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Tris(3,5-dimethylphenyl)phosphine*

Cat. No.: *B1295133*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **Tris(3,5-dimethylphenyl)phosphine**, a bulky electron-rich phosphine ligand frequently employed in catalysis and organic synthesis. Due to a lack of specific quantitative solubility data in publicly available literature, this guide offers qualitative solubility predictions based on the compound's structural features and the known solubility of analogous compounds. Furthermore, a detailed experimental protocol for determining solubility via the gravimetric method is provided, enabling researchers to generate precise quantitative data for their specific applications.

Core Compound Properties

Tris(3,5-dimethylphenyl)phosphine is a white crystalline solid or powder.^{[1][2]} Key physical and chemical properties are summarized below:

Property	Value
Molecular Formula	C ₂₄ H ₂₇ P
Molecular Weight	346.44 g/mol ^{[1][2][3]}
Melting Point	160-165 °C ^{[1][2]}
Appearance	White crystalline solid or powder ^{[1][2]}
CAS Number	69227-47-0 ^{[1][2][3]}

Solubility Profile

As a nonpolar organophosphorus compound, **Tris(3,5-dimethylphenyl)phosphine** is expected to exhibit solubility behavior governed by the "like dissolves like" principle. Its three bulky, nonpolar xylene substituents suggest that it will be most soluble in nonpolar organic solvents.

While specific quantitative data is not readily available, the solubility of the structurally similar triphenylphosphine can serve as a useful proxy. Triphenylphosphine is known to be soluble in a range of nonpolar to slightly polar organic solvents, with its solubility generally increasing with temperature.^[4] Based on this, **Tris(3,5-dimethylphenyl)phosphine** is anticipated to be soluble in solvents such as:

- Toluene
- Benzene
- Chloroform
- Tetrahydrofuran (THF)
- Dichloromethane (DCM)

It is expected to have lower solubility in polar protic solvents like ethanol and methanol, and to be virtually insoluble in water.

Experimental Determination of Solubility

To obtain precise quantitative solubility data, a gravimetric method can be employed. This method involves saturating a solvent with the solute at a specific temperature, followed by the careful removal of the solvent and weighing of the dissolved solute.

Experimental Protocol: Gravimetric Solubility Determination

Objective: To quantitatively determine the solubility of **Tris(3,5-dimethylphenyl)phosphine** in a given organic solvent at a specified temperature.

Materials:

- **Tris(3,5-dimethylphenyl)phosphine**
- Anhydrous organic solvent of choice
- Scintillation vials or other suitable sealed containers
- Temperature-controlled shaker or incubator
- Syringe filters (0.2 μm or 0.45 μm pore size, compatible with the solvent)
- Pre-weighed collection vials
- Analytical balance
- Rotary evaporator or vacuum oven

Procedure:

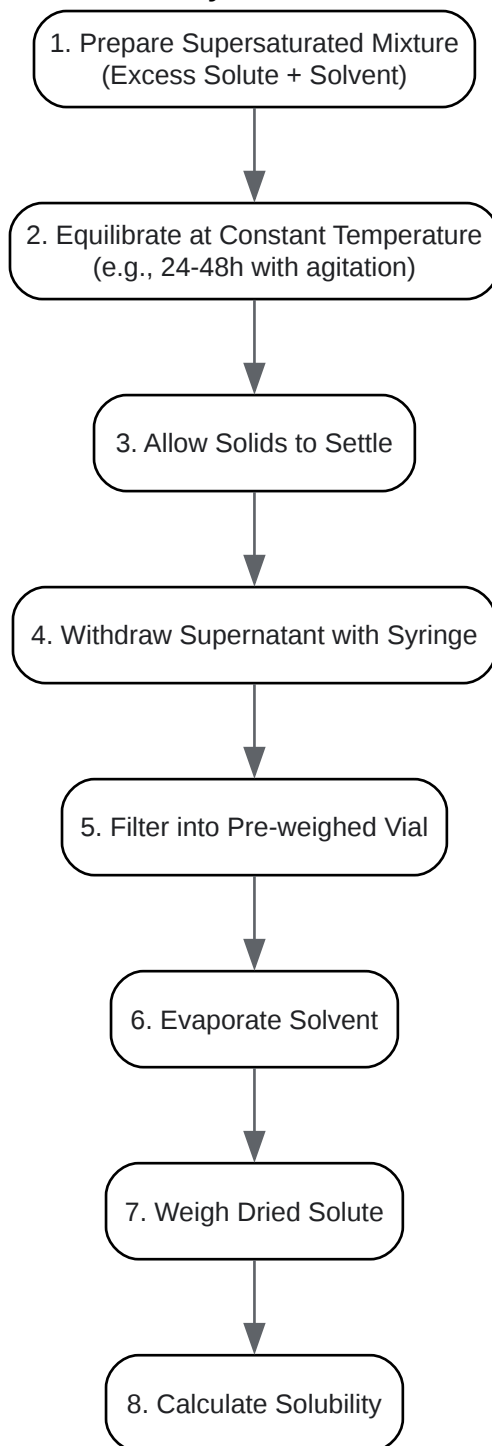
- Preparation of Saturated Solution:
 - Add an excess amount of **Tris(3,5-dimethylphenyl)phosphine** to a scintillation vial.
 - Add a known volume of the chosen organic solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a temperature-controlled shaker or incubator set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with constant agitation to ensure the solution becomes saturated.
- Sample Collection:
 - After equilibration, cease agitation and allow the undissolved solid to settle.
 - Carefully draw a known volume of the supernatant (the clear, saturated solution) using a syringe.

- Attach a syringe filter to the syringe and dispense the filtered solution into a pre-weighed collection vial. This step is crucial to remove any undissolved solid particles.
- Solvent Evaporation:
 - Remove the solvent from the collection vial using a rotary evaporator or by placing it in a vacuum oven at a temperature that facilitates evaporation without decomposing the solute.
- Data Analysis:
 - Once the solvent is completely removed, weigh the collection vial containing the dried solute.
 - Calculate the mass of the dissolved **Tris(3,5-dimethylphenyl)phosphine** by subtracting the initial weight of the empty vial.
 - The solubility can then be expressed in various units, such as grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).

Experimental Workflow Diagram

The following diagram illustrates the key steps in the gravimetric determination of solubility.

Gravimetric Solubility Determination Workflow



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Caption: Workflow for determining solubility via the gravimetric method.

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